

Dihexyl Phthalate (CAS 84-75-3): A Comprehensive Physicochemical and Toxicological Overview

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Compound of Interest

Compound Name: *Dihexyl phthalate*

Cat. No.: *B7779826*

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This technical guide provides an in-depth analysis of the physicochemical properties of **Dihexyl Phthalate** (CAS 84-75-3), alongside a review of established experimental protocols for their determination. Furthermore, it delves into the toxicological pathways associated with phthalates, offering a visual representation of a key signaling pathway implicated in their endocrine-disrupting effects.

Physicochemical Data of Dihexyl Phthalate

The following tables summarize the key physicochemical properties of **Dihexyl Phthalate**, a synthetic chemical commonly used as a plasticizer.

Property	Value
Molecular Formula	C ₂₀ H ₃₀ O ₄
Molecular Weight	334.45 g/mol
Appearance	Colorless to light yellow, oily liquid
Odor	Faint, characteristic odor
CAS Number	84-75-3
Melting Point	-58 °C
Boiling Point	210 °C at 5 mmHg
Density	1.011 g/cm ³ at 20 °C
Vapor Pressure	1.4 x 10 ⁻⁵ mmHg at 25 °C
Water Solubility	0.05 mg/L at 25 °C
log Kow (Octanol-Water Partition Coefficient)	6.3

Experimental Protocols for Physicochemical Property Determination

The following are detailed methodologies for determining the key physicochemical properties of organic compounds like **Diethyl Phthalate**, based on internationally recognized OECD guidelines.

Boiling Point Determination (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.

Principle: This method involves heating the liquid and observing the temperature at which boiling occurs. Several apparatus can be used, including an ebulliometer, a dynamic method apparatus, or a simple distillation setup.

Apparatus:

- Heating bath (e.g., oil bath or heating mantle)
- Boiling flask or test tube
- Thermometer with appropriate range and accuracy
- Capillary tube (sealed at one end)
- Condenser (for distillation method)

Procedure (Siwoloboff Method):

- A small amount of the **Dihexyl Phthalate** sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and heated in a controlled manner in a heating bath.
- As the temperature rises, air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- Upon reaching the boiling point, the vapor pressure of the sample equals the external pressure, and a rapid and continuous stream of bubbles emerges from the capillary tube. The temperature at which this occurs is recorded as the boiling point.
- The heating is stopped, and the temperature at which the liquid is drawn back into the capillary tube is also noted as the boiling point.

Melting Point Determination (OECD Guideline 102)[1][2] [3]

For substances that are solid at room temperature, the melting point is a key indicator of purity. Since **Dihexyl Phthalate** is a liquid at room temperature, this protocol would be applicable to its freezing point.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range.

Apparatus:

- Capillary tube melting point apparatus
- Thermometer
- Sample holder (capillary tubes)

Procedure:

- A small amount of the solidified **Dihexyl Phthalate** is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is reported as the melting point.

Water Solubility Determination (OECD Guideline 105)[4] [5]

Water solubility is a critical parameter for assessing the environmental fate and transport of a chemical.

Principle: This guideline describes two primary methods: the column elution method for substances with low solubility and the flask method for those with higher solubility. Given **Dihexyl Phthalate**'s low water solubility, the column elution method is more appropriate.

Apparatus:

- A column with a temperature-controlled jacket
- A metering pump

- A collection vessel for the eluate
- An analytical instrument to determine the concentration of the substance in the eluate (e.g., HPLC, GC-MS)

Procedure (Column Elution Method):

- A support material (e.g., glass beads or silica gel) is coated with an excess of **Dihexyl Phthalate**.
- The coated support material is packed into a column.
- Water is pumped through the column at a slow, constant flow rate.
- Fractions of the eluate are collected at regular intervals.
- The concentration of **Dihexyl Phthalate** in each fraction is determined using a suitable analytical method.
- A plateau in the concentration of the eluate indicates that saturation has been reached. The mean of the concentrations in the plateau region is taken as the water solubility.

Vapor Pressure Determination (OECD Guideline 104)[6][7][8][9][10]

Vapor pressure is a measure of a substance's volatility and is important for assessing its potential for atmospheric transport.

Principle: This guideline provides several methods for determining vapor pressure, including the dynamic method, static method, and effusion method. The choice of method depends on the expected vapor pressure range.

Apparatus (Static Method):

- A sample container connected to a pressure measuring device (manometer).
- A thermostat to control the temperature of the sample.

- A vacuum pump to degas the sample.

Procedure (Static Method):

- A sample of **Dihexyl Phthalate** is placed in the sample container.
- The sample is degassed by repeatedly freezing, evacuating, and thawing to remove dissolved gases.
- The sample is brought to the desired temperature in the thermostat.
- The pressure of the vapor in equilibrium with the liquid is measured using the manometer.
- Measurements are repeated at several temperatures to establish the vapor pressure curve.

Octanol-Water Partition Coefficient (log K_{ow}) Determination (OECD Guideline 117)[11][12][13][14][15]

The octanol-water partition coefficient is a key parameter in environmental science and toxicology, indicating a chemical's potential for bioaccumulation.

Principle: This method utilizes high-performance liquid chromatography (HPLC) to estimate the log K_{ow}. A substance is passed through an HPLC column with a non-polar stationary phase. The retention time of the substance is correlated with its hydrophobicity and, consequently, its log K_{ow}.

Apparatus:

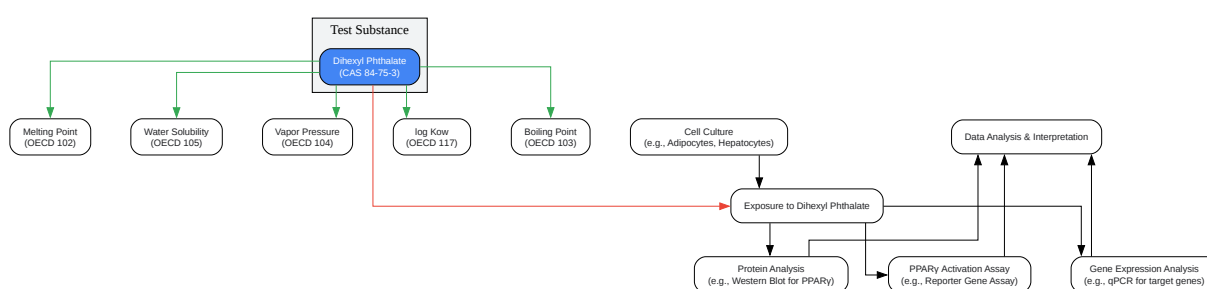
- High-performance liquid chromatograph (HPLC) with a pump, injector, and a suitable detector (e.g., UV-Vis).
- A reversed-phase HPLC column (e.g., C18).
- A data acquisition system.

Procedure:

- A series of reference compounds with known log Kow values are injected into the HPLC system to create a calibration curve of retention time versus log Kow.
- A solution of **Dihexyl Phthalate** is prepared in the mobile phase and injected into the HPLC.
- The retention time of **Dihexyl Phthalate** is measured.
- The log Kow of **Dihexyl Phthalate** is determined by interpolating its retention time on the calibration curve.

Toxicological Signaling Pathway

Phthalates, including **Dihexyl Phthalate**, are recognized as endocrine-disrupting chemicals. One of the key mechanisms of their toxicity involves the activation of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a nuclear receptor that plays a crucial role in lipid metabolism and adipogenesis. The following diagram illustrates the logical workflow of an experimental approach to investigate the effect of **Dihexyl Phthalate** on PPAR γ activation.



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